

Solubility of dipotassium phosphate in water at different temperatures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium Phosphate, Dibasic

Cat. No.: B151320

[Get Quote](#)

The Solubility of Dipotassium Phosphate in Water: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of dipotassium phosphate (K_2HPO_4) in water, a critical parameter for numerous applications in research, pharmaceutical development, and industrial processes. Understanding the temperature-dependent solubility of this widely used buffer and nutrient source is essential for accurate formulation, stable solution preparation, and predictable process control.

Quantitative Solubility Data

Dipotassium phosphate is highly soluble in water, and its solubility increases with temperature. The available quantitative data is summarized in the table below.

Temperature (°C)	Temperature (K)	Solubility (g/100 mL)	Solubility (mol/kg H ₂ O)
20	293.15	167	Data not available
22	295.15	52.3	4.0
25	298.15	170	9.66
25 - 80	298.15 - 353.15	Data not available	9.66 - 15.63[1]

Note: The solubility range from 25-80°C (298.15-353.15 K) is based on experimental data showing an increase from 9.66 to 15.63 mol·kg⁻¹ over this temperature range[1]. Specific data points at intermediate temperatures are not readily available in the surveyed literature.

Experimental Determination of Solubility

The solubility of dipotassium phosphate in water can be determined using several established methods. The following protocols outline the general procedures for the gravimetric method and the static equilibrium method.

Gravimetric Method

The gravimetric method is a straightforward technique for determining solubility by measuring the mass of the solute dissolved in a known mass of solvent.

Methodology:

- **Saturation:** A supersaturated solution of dipotassium phosphate is prepared by adding an excess amount of the salt to a known volume of deionized water in a sealed container.
- **Equilibration:** The solution is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached. This can be achieved using a magnetic stirrer or a shaker bath.
- **Phase Separation:** Once equilibrium is established, the undissolved solid is separated from the saturated solution by filtration or centrifugation.

- **Analysis:** A known mass of the clear, saturated filtrate is taken and the water is evaporated in an oven at a controlled temperature (e.g., 105°C) until a constant weight of the dried dipotassium phosphate is obtained.
- **Calculation:** The solubility is calculated from the mass of the dried salt and the initial mass of the water in the aliquot.

Static Equilibrium Method

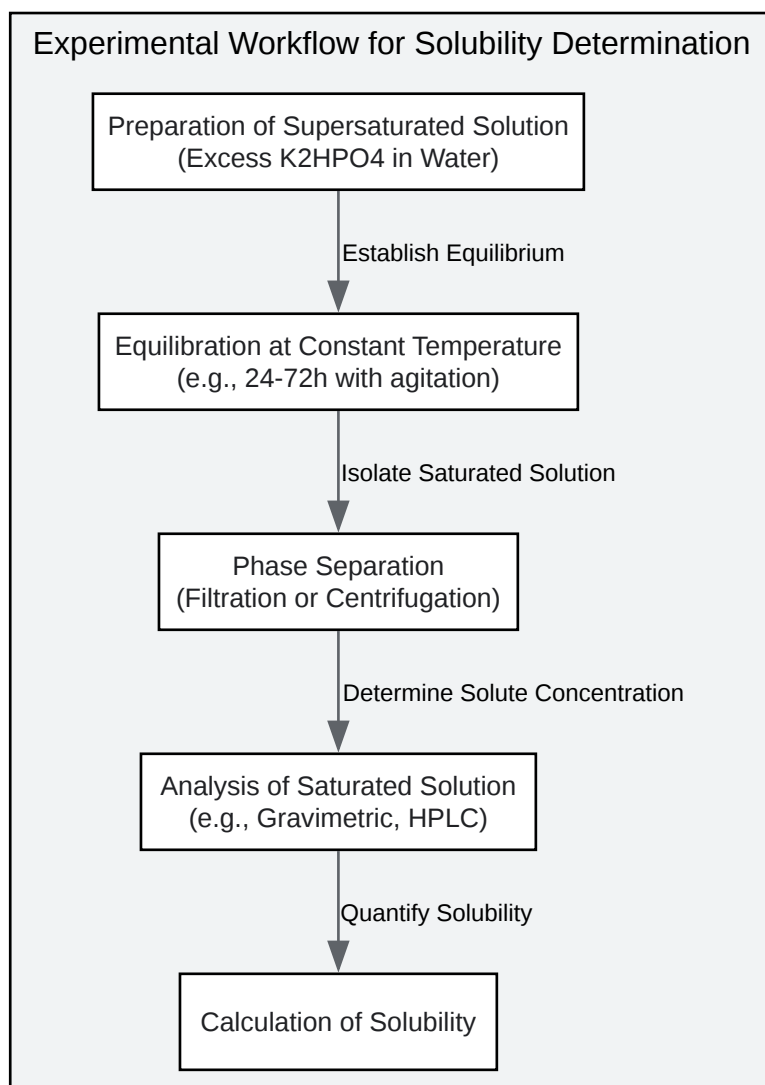
The static equilibrium method, also known as the isothermal method, involves establishing equilibrium between the solid solute and the solution at a constant temperature.

Methodology:

- **Sample Preparation:** A series of sealed vessels are prepared, each containing a known mass of dipotassium phosphate and a known mass of deionized water. The amounts are chosen to ensure that excess solid is present in each vessel.
- **Equilibration:** The vessels are placed in a constant-temperature bath and agitated for an extended period (e.g., 24-72 hours) to ensure that the dissolution equilibrium is reached.
- **Sampling:** After equilibration, the agitation is stopped, and the solid phase is allowed to settle. A sample of the clear supernatant is carefully withdrawn using a syringe fitted with a filter to prevent the transfer of any solid particles.
- **Concentration Analysis:** The concentration of dipotassium phosphate in the sampled solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC), ion chromatography, or by gravimetric analysis as described above.
- **Data Collection:** The process is repeated at different temperatures to generate a solubility curve.

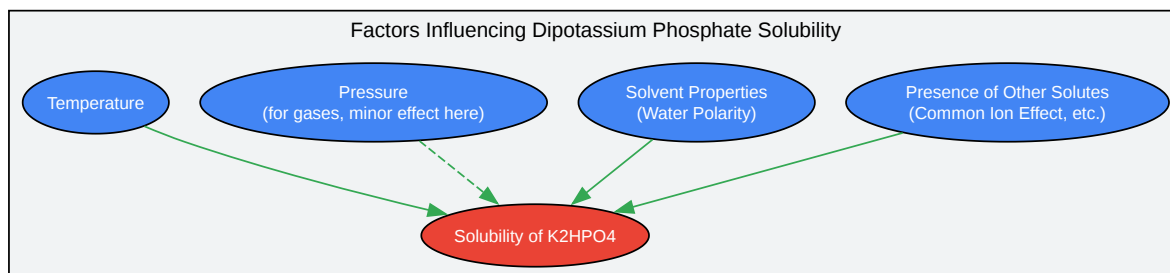
Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for the experimental determination of solubility and the logical relationship of factors influencing solubility.



[Click to download full resolution via product page](#)

Fig. 1: Workflow for determining dipotassium phosphate solubility.



[Click to download full resolution via product page](#)

Fig. 2: Key factors that influence the solubility of dipotassium phosphate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Solubility of dipotassium phosphate in water at different temperatures]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b151320#solubility-of-dipotassium-phosphate-in-water-at-different-temperatures\]](https://www.benchchem.com/product/b151320#solubility-of-dipotassium-phosphate-in-water-at-different-temperatures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com